Application Note: Scalable Synthesis of Thiochroman-4-one Oxime

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Compound of Interest

Compound Name:	*Thiochroman-4-one oxime*
CAS No.:	*15857-68-8*
Cat. No.:	*B098516*

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Executive Summary

This application note details the optimized protocol for synthesizing **thiochroman-4-one oxime** (CAS: 15857-68-8) from thiochroman-4-one. This transformation is a critical step in the development of sulfur-containing heterocyclic pharmacophores, particularly in the synthesis of antifungal agents, leishmanicidal candidates, and analogs of serotonin reuptake inhibitors (e.g., thio-sertraline derivatives).

The protocol utilizes a condensation reaction with hydroxylamine hydrochloride in an ethanol-water medium, buffered with sodium acetate. This method is selected for its high atom economy, ease of workup, and scalability, offering a robust alternative to pyridine-based methods which often suffer from solvent toxicity and purification challenges.

Reaction Mechanism & Rationale

The synthesis proceeds via a nucleophilic addition-elimination pathway. The carbonyl carbon of the thiochroman-4-one is attacked by the nucleophilic nitrogen of hydroxylamine.

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Mechanistic Pathway

The reaction requires a buffered environment. Hydroxylamine hydrochloride (

) is acidic; sodium acetate (

) acts as a base to deprotonate the ammonium salt, generating the free nucleophile (

) in situ while buffering the pH to prevent acid-catalyzed hydrolysis of the product.

Key Mechanistic Steps:

- Nucleophilic Attack: The lone pair on nitrogen attacks the electrophilic carbonyl carbon.
- Proton Transfer: Formation of a tetrahedral carbinolamine intermediate.
- Dehydration: Acid-assisted elimination of water to form the C=N double bond (oxime).

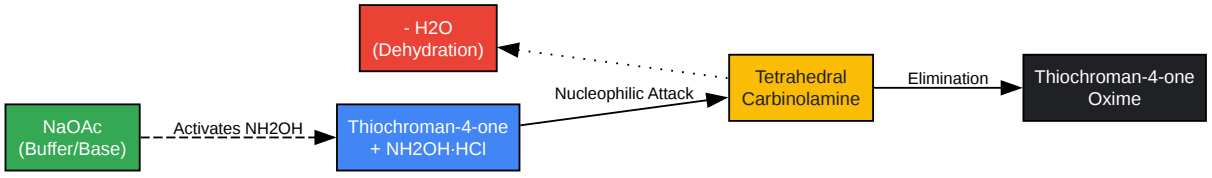

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Figure 1: Mechanistic flow of oxime formation via buffered condensation.

Experimental Protocol

Reagents and Equipment

Reagent	MW (g/mol)	Equivalents	Role
Thiochroman-4-one	164.22	1.0	Starting Material
Hydroxylamine HCl	69.49	1.5	Nucleophile Source
Sodium Acetate (anhydrous)	82.03	1.5 - 2.0	Buffer/Base
Ethanol (95% or abs.)	46.07	Solvent	Reaction Medium
Deionized Water	18.02	Co-solvent	Solubilizing Salts

Equipment:

- Round-bottom flask (100 mL or 250 mL depending on scale).
- Reflux condenser with drying tube (optional but recommended).
- Magnetic stirrer and hotplate oil bath.
- Vacuum filtration setup (Buchner funnel).

Step-by-Step Procedure

Step 1: Reaction Setup

- In a suitably sized round-bottom flask, dissolve 10 mmol (1.64 g) of thiochroman-4-one in 30 mL of Ethanol.
- In a separate beaker, dissolve 15 mmol (1.04 g) of Hydroxylamine Hydrochloride and 15 mmol (1.23 g) of Sodium Acetate in 10 mL of warm water.
- Add the aqueous salt solution to the ethanolic ketone solution. The mixture may become slightly cloudy; this is normal.

Step 2: Reflux

- Equip the flask with a magnetic stir bar and a reflux condenser.
- Heat the mixture to reflux (bath temp approx. 85-90°C) with vigorous stirring.

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- Duration: Maintain reflux for 2 to 3 hours.
  - Checkpoint: Monitor reaction progress via TLC (Eluent: 20% Ethyl Acetate in Hexane). The starting ketone (

) should disappear, and a lower

    spot (Oxime) should appear.

Step 3: Workup and Isolation

- Remove the flask from heat and allow it to cool to room temperature.
- Solvent Removal: Concentrate the mixture by rotary evaporation to remove most of the ethanol (approx. 70% volume reduction). Do not evaporate to complete dryness.
- Precipitation: Pour the concentrated residue into 100 mL of ice-cold water with stirring. The oxime should precipitate as a white to off-white solid.
- Stir the aqueous suspension for 15 minutes to ensure complete crystallization.

Step 4: Purification

- Filter the solid using a Buchner funnel.
- Wash the filter cake with 3 x 20 mL of cold water to remove residual salts (NaCl, NaOAc).
- Recrystallization: Recrystallize the crude solid from aqueous ethanol (EtOH:H2O, approx 4:1 ratio).
  - Dissolve solid in minimum hot ethanol.
  - Add hot water until slight turbidity appears.
  - Cool slowly to 4°C.
- Dry the crystals in a vacuum oven at 40°C for 6 hours.

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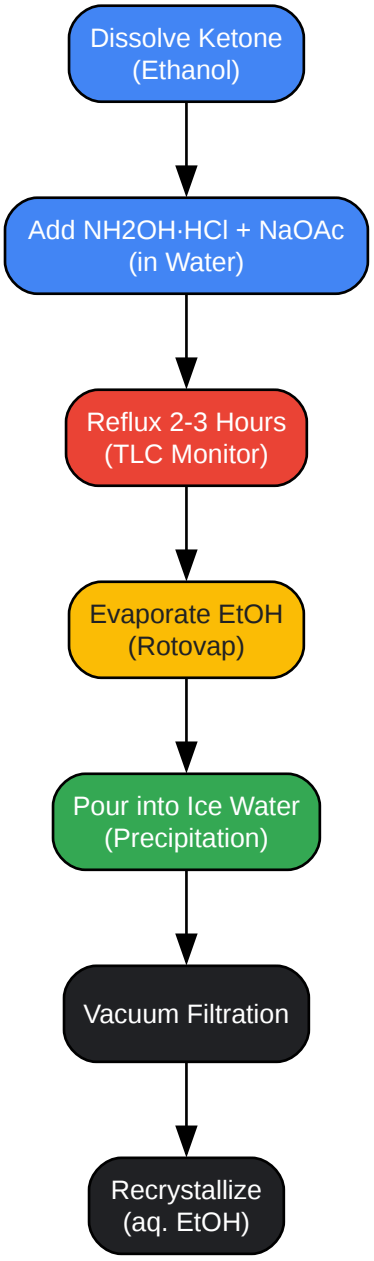

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Figure 2: Operational workflow for the synthesis and purification of **thiochroman-4-one oxime**. [1][2]

Characterization & Quality Control

Successful synthesis should yield a crystalline solid. The following data is typical for **thiochroman-4-one oxime**:

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- Appearance: White to off-white needles or crystalline powder.[3]
- Yield: Typical yields range from 75% to 85%.
- Melting Point:114–117 °C. (Note: Literature values can vary slightly based on the syn/anti isomeric ratio, but a sharp range indicates high purity).
- Solubility: Soluble in ethanol, methanol, DMSO, and chloroform. Insoluble in water.[1]

Spectroscopic Expectations

- IR (KBr): Broad band at 3200–3300 cm^{-1} (O-H stretch), 1620–1640 cm^{-1} (C=N stretch).
- 1H NMR (DMSO-d6, 400 MHz):
  - 11.3 (s, 1H, =N-OH)
  - 7.9 (d, 1H, Aromatic H-5, deshielded by oxime)
  - 7.1–7.3 (m, 3H, Aromatic)
  - 3.8 (t, 2H,

    alpha to C=N)
  - 3.0 (t, 2H,

    alpha to S)

Troubleshooting & Optimization

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Issue	Probable Cause	Corrective Action
No Precipitation	Ethanol content too high in quench.	Evaporate more ethanol before adding water, or cool the aqueous mixture to 0°C.
Oiling Out	Product melting point depressed by impurities.	Scratch the flask glass to induce nucleation or seed with a pure crystal.
Low Yield	Incomplete reaction.	Ensure pH is buffered (pH ~5-6). If too acidic, the amine is protonated and unreactive. Add more NaOAc.
Multiple Spots on TLC	Syn/Anti Isomerism.	Oximes often exist as E/Z isomers. These usually interconvert or co-crystallize. Recrystallization often isolates the thermodynamically stable isomer.

Safety & Handling

- Thiochroman-4-one: Like many sulfur heterocycles, the starting material may have a characteristic pungent odor. Work in a fume hood.
- Hydroxylamine HCl: Corrosive and a potential skin sensitizer. Avoid contact with metal spatulas (can catalyze decomposition).
- Sodium Acetate: Generally safe, but dust can be irritating.

References

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